A Comparative Guide to Pembrolizumab Biosimilars: Characterization and Analysis

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Compound of Interest

Compound Name:	*Pembrolizumab (anti-PD-1)*
Cat. No.:	*B15606204*

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For Researchers, Scientists, and Drug Development Professionals

The advent of biosimilars for blockbuster monoclonal antibodies like pembrolizumab (Keytruda®) marks a significant development in oncology. For researchers and drug development professionals, a thorough understanding of the analytical and clinical data supporting the biosimilarity of these complex biologics is paramount. This guide provides a comparative characterization of publicly available information on pembrolizumab biosimilars, focusing on analytical similarity, non-clinical data, and ongoing clinical trials.

Pembrolizumab's Mechanism of Action: The PD-1/PD-L1 Pathway

Pembrolizumab is a humanized monoclonal antibody that targets the programmed cell death protein 1 (PD-1) receptor on T-cells.[1] By blocking the interaction of PD-1 with its ligands, PD-L1 and PD-L2, which are often overexpressed on cancer cells, pembrolizumab releases the "brakes" on the immune system, enabling T-cells to recognize and attack tumor cells.[2][3] This restoration of anti-tumor immunity has proven effective across a wide range of malignancies.[4]

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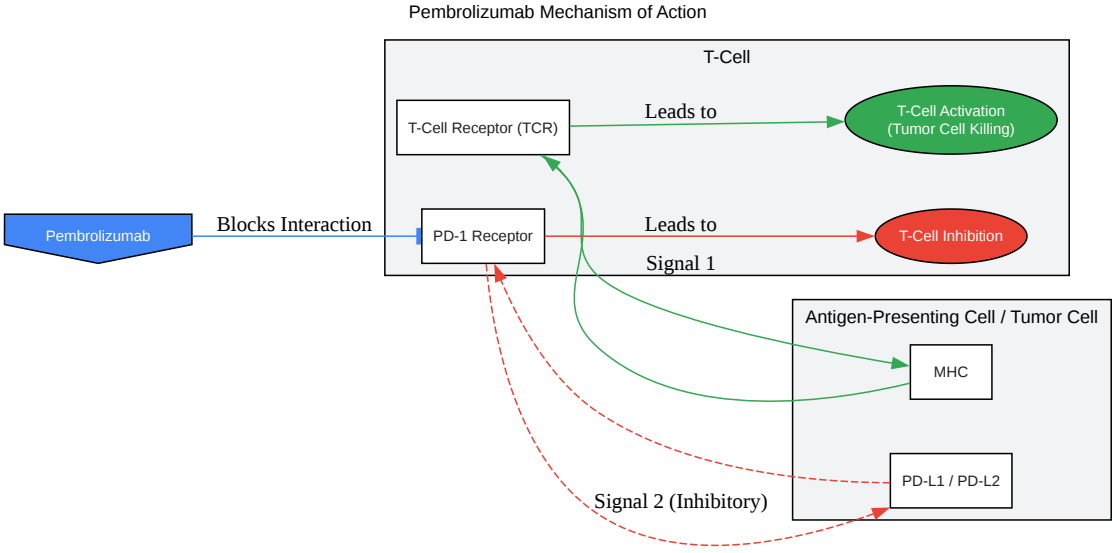

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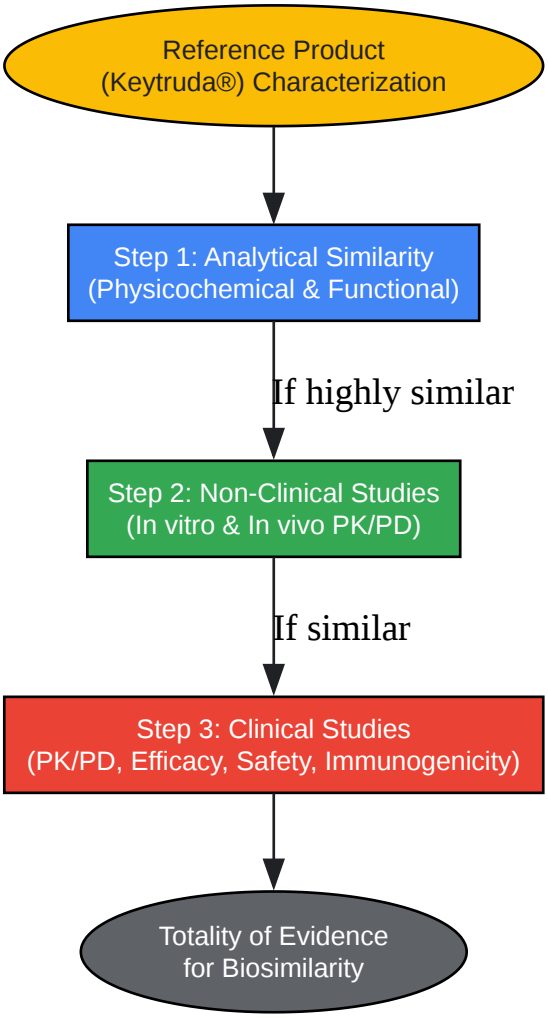
General Biosimilar Comparability Assessment Workflow



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